

Application Notes and Protocols for Dodicin Hydrochloride in Agricultural Fungicide Research

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Compound of Interest

Compound Name: *Dodicin hydrochloride*

Cat. No.: *B1195978*

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For: Researchers, scientists, and drug development professionals

Subject: Application of **Dodicin hydrochloride** in the research and development of agricultural fungicides.

Introduction

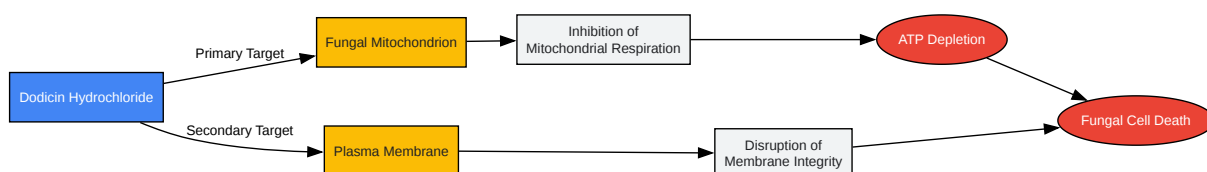
Dodicin hydrochloride, the hydrochloride salt of Dodicin (N-(2-((2-(dodecylamino)ethyl)amino)ethyl)glycine), is a compound with known bactericidal and fungicidal properties.^{[1][2]} While specific research on **Dodicin hydrochloride** as an agricultural fungicide is limited, extensive data exists for the closely related guanidine fungicide, Dodine (dodecylguanidine acetate). Dodine has a long history of use in controlling a variety of fungal diseases on fruit and ornamental crops.^{[3][4][5][6]} These notes provide a comprehensive overview of the potential applications, mechanisms of action, and experimental protocols for **Dodicin hydrochloride**, drawing heavily on the established research for Dodine as a predictive model.

Chemical Properties

| Property | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | N-(2-((2-(dodecylamino)ethyl)amino)ethyl)glycine hydrochloride | [1] |
| Molecular Formula | C18H40ClN3O2 | [3] |
| Molecular Weight | 366.0 g/mol | [3] |
| Synonyms | Dodacin HCl, Tego 51 | [3] |

Anticipated Mechanism of Action

Based on studies of the related compound Dodine, **Dodacin hydrochloride** is presumed to have a multi-faceted mechanism of action against fungal pathogens. The primary mode of action is the inhibition of mitochondrial respiration, which leads to ATP depletion within the fungal cell.[2] A secondary mechanism involves the disruption of the fungal plasma membrane's integrity, causing depolarization and altered fluidity.[2] This dual action suggests both protectant and curative (eradicator) properties.[7][8]



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Figure 1: Postulated mechanism of action for **Dodacin hydrochloride**.

Predicted Antifungal Spectrum of Activity

Drawing parallels from Dodine, **Dodacin hydrochloride** is expected to be effective against a range of Ascomycetes and Basidiomycetes.[3] Key target pathogens would likely include those responsible for significant crop diseases.

| Target Disease | Pathogen | Affected Crops | Reference |
|-------------------------|----------------------|-------------------------------|-----------|
| Apple Scab | Venturia inaequalis | Apples, Pears | [3][5] |
| Cherry Leaf Spot | Blumeriella jaapii | Cherries | [6][9] |
| Brown Rot | Monilinia fructicola | Peaches, Cherries | [3][4] |
| Peacock Eye (Leaf Spot) | Venturia oleaginea | Olives | [10] |
| Foliar Diseases | Various fungi | Pecans, Strawberries, Walnuts | [4][11] |

Quantitative Efficacy Data (Based on Dodine)

The following table summarizes reported efficacy data for Dodine against key plant pathogenic fungi. This data can serve as a benchmark for designing experiments with **Dodicin hydrochloride**.

| Fungal Species | Efficacy Metric | Concentration/Dose | Reference |
|---------------------|--|---|-----------|
| Venturia inaequalis | Discriminatory Dose | 0.2 µg/mL | [5] |
| Venturia inaequalis | ED50 (representative isolates) | Calculated from dose-response curves (0.001 to 1 µg/mL) | [5] |
| Blumeriella jaapii | Minimum Inhibitory Concentration (MIC) Range | 0.05 - 400 µg/mL | [9] |
| Venturia oleaginea | Field Application Rate | 150 ml/hl | [10] |

Experimental Protocols

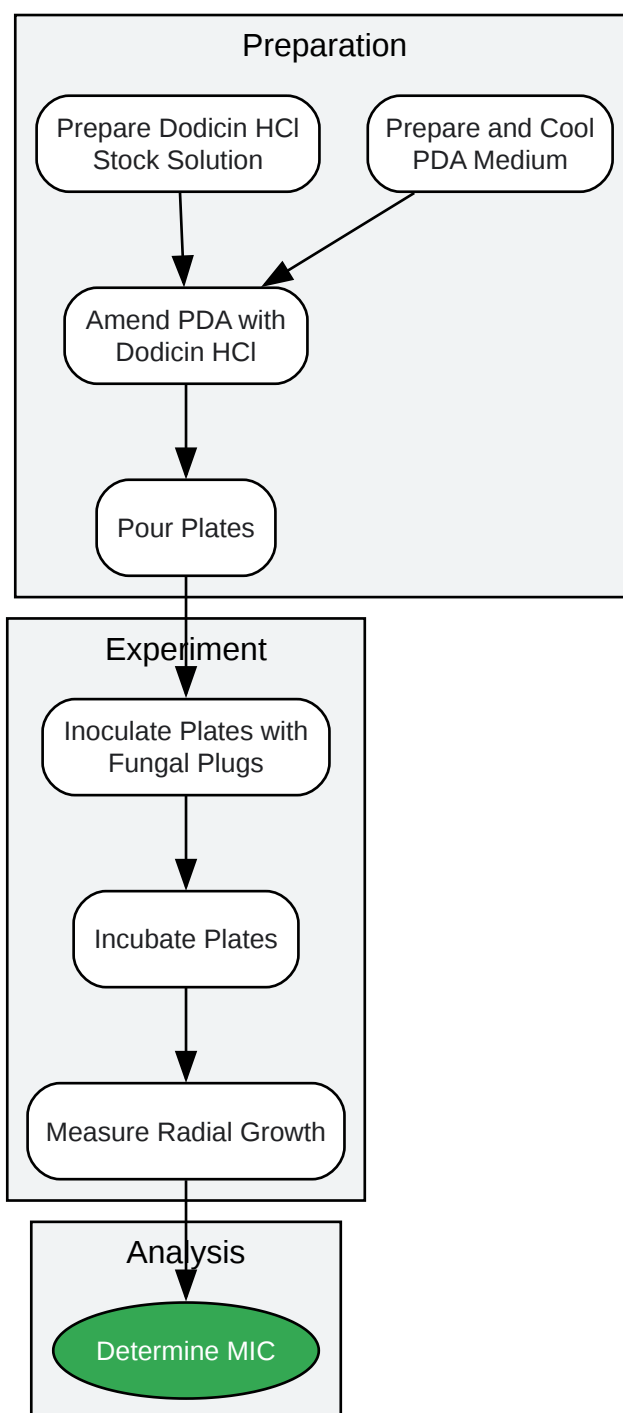
The following protocols are adapted from established methodologies for testing the efficacy of fungicides like Dodine and can be applied to the study of **Dodicin hydrochloride**.

1. In Vitro Antifungal Susceptibility Testing (MIC Determination)

This protocol determines the minimum inhibitory concentration (MIC) of **Dodacin hydrochloride** against a target fungal pathogen.

- Materials:
 - **Dodacin hydrochloride**
 - Pure culture of the target fungus (e.g., *Venturia inaequalis*)
 - Potato Dextrose Agar (PDA) or other suitable growth medium
 - Sterile petri dishes
 - Sterile distilled water
 - Micropipettes
 - Incubator
- Procedure:
 - Prepare a stock solution of **Dodacin hydrochloride** in a suitable solvent (e.g., sterile distilled water).
 - Prepare PDA medium according to the manufacturer's instructions and autoclave.
 - Allow the PDA to cool to approximately 45-50°C.
 - In a sterile environment, add appropriate volumes of the **Dodacin hydrochloride** stock solution to the molten PDA to achieve a range of final concentrations (e.g., 0.01, 0.1, 1, 10, 100 µg/mL). Also, prepare control plates with no fungicide.
 - Pour the amended and control PDA into sterile petri dishes and allow them to solidify.
 - From a fresh culture of the target fungus, take a mycelial plug (e.g., 5 mm diameter) from the edge of an actively growing colony.

- Place the mycelial plug, mycelium-side down, in the center of each prepared petri dish.
- Seal the plates and incubate at a suitable temperature (e.g., 20-25°C) in the dark.
- Measure the radial growth of the fungal colony daily until the colony in the control plate reaches the edge of the dish.
- The MIC is the lowest concentration of **Dodacin hydrochloride** that completely inhibits visible mycelial growth.



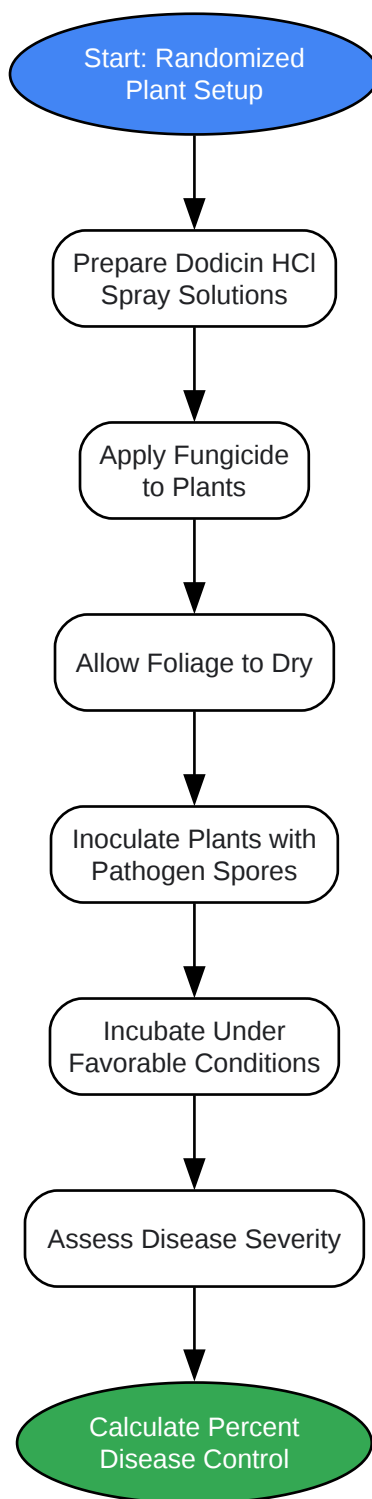
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Figure 2: Workflow for in vitro MIC determination.

2. In Vivo Protective Efficacy Trial (Orchard/Greenhouse)

This protocol evaluates the ability of **Dodacin hydrochloride** to protect a host plant from fungal infection.

- Materials:
 - **Dodacin hydrochloride** formulation
 - Susceptible host plants (e.g., apple saplings for *V. inaequalis*)
 - Spore suspension of the target pathogen
 - Spraying equipment (e.g., handgun sprayer)
 - Controlled environment greenhouse or designated field plot
- Procedure:
 - Arrange plants in a randomized complete block design.[\[1\]](#)
 - Prepare spray solutions of **Dodacin hydrochloride** at various concentrations (e.g., half-rate, full-rate, double-rate based on anticipated efficacy). Include a water-only control.
 - Apply the spray solutions to the plants until runoff, ensuring thorough coverage.[\[1\]](#)
 - Allow the foliage to dry completely.
 - Prepare a spore suspension of the target pathogen at a known concentration.
 - Inoculate the plants by spraying the spore suspension evenly over the foliage.
 - Maintain conditions of high humidity and optimal temperature to promote infection.
 - After a suitable incubation period (e.g., 10-14 days), assess disease severity. This can be done by counting the number of lesions per leaf or using a disease severity rating scale.
 - Calculate the percentage of disease control for each treatment relative to the untreated control.



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Figure 3: Workflow for in vivo protective efficacy trial.

Resistance Management Considerations

As with many fungicides, prolonged and exclusive use can lead to the development of resistant fungal populations.[5] Research on **Dodacin hydrochloride** should include monitoring for shifts in sensitivity in target pathogen populations. To mitigate resistance risk in potential future applications, it would be advisable to:

- Use **Dodacin hydrochloride** as part of an integrated pest management (IPM) program.[3]
- Rotate its use with fungicides that have different modes of action.[3]
- Adhere to recommended application rates and timings.[8]

Conclusion

While direct research on the agricultural applications of **Dodacin hydrochloride** is not widely available, the extensive data on the structurally similar fungicide Dodine provides a strong foundation for initiating such research. The protocols and data presented here offer a starting point for evaluating its efficacy, understanding its mode of action, and determining its potential as a valuable tool in managing fungal diseases in agriculture. Further research is essential to establish the specific activity spectrum and optimal use patterns for **Dodacin hydrochloride**.

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